An In-depth Technical Guide to 2-(1-Aminobutyl)-4,6-difluorophenol

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Compound of Interest

Compound Name:	*2-(1-Aminobutyl)-4,6-difluorophenol*
Cat. No.:	*B13254679*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This technical guide provides a comprehensive overview of **2-(1-Aminobutyl)-4,6-difluorophenol**, a compound of interest for researchers in medicinal chemistry and drug development. Due to its specific substitution pattern, combining a difluorophenolic core with an aminobutyl side chain, this molecule presents a unique scaffold for the exploration of novel therapeutic agents. This document outlines its fundamental molecular properties, proposes a detailed synthetic route based on established chemical principles, and discusses its potential applications.

Core Molecular Attributes

2-(1-Aminobutyl)-4,6-difluorophenol is a substituted phenol derivative. The strategic placement of two fluorine atoms on the aromatic ring is known to enhance metabolic stability and binding affinity in various bioactive molecules. The aminobutyl side chain introduces a basic center and potential for further derivatization.

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Molecular Formula and Weight

Based on its chemical structure, the molecular formula and weight have been calculated as follows:

Attribute	Value
Molecular Formula	$C_{10}H_{13}F_2NO$
Molecular Weight	201.22 g/mol

These values are calculated based on the elemental composition and their standard atomic weights.

Physicochemical and Pharmacokinetic Profile (Inferred)

While experimental data for this specific molecule is not readily available, its physicochemical properties can be inferred from its structural components. These predictions are crucial for designing experimental protocols and anticipating its behavior in biological systems.

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Property	Inferred Value/Characteristic	Rationale and Significance
pKa	Phenolic Hydroxyl: ~8-10Amino Group: ~9-11	The electron-withdrawing fluorine atoms will likely decrease the pKa of the phenolic hydroxyl group compared to phenol itself. The amino group is expected to have a pKa typical for a primary amine. These values are critical for understanding ionization state at physiological pH, which influences solubility, permeability, and receptor interactions.
LogP	1.5 - 2.5	The combination of the hydrophobic difluorophenyl ring and the butyl chain, offset by the polar hydroxyl and amino groups, suggests moderate lipophilicity. This is a key parameter for predicting membrane permeability and oral bioavailability.
Solubility	Likely soluble in organic solvents such as methanol, ethanol, and DMSO. Aqueous solubility is expected to be pH-dependent, increasing at acidic pH due to the protonation of the amino group.	Understanding solubility is fundamental for formulation, in vitro assay development, and administration routes.
Metabolic Stability	The difluoro substitution on the phenyl ring is anticipated to block potential sites of oxidative metabolism,	Enhanced metabolic stability is a desirable attribute in drug candidates, often leading to

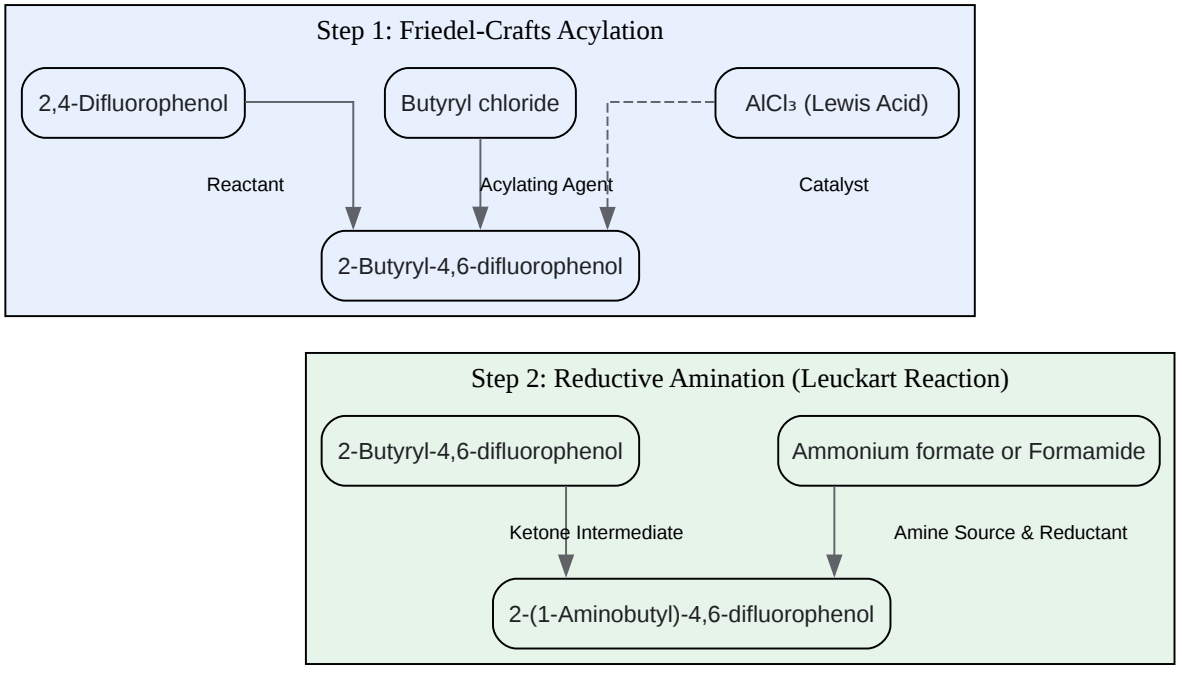
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potentially leading to increased metabolic stability and a longer in vivo half-life compared to non-fluorinated analogs.	improved pharmacokinetic profiles.

Proposed Synthetic Pathway and Experimental Protocol

The synthesis of **2-(1-Aminobutyl)-4,6-difluorophenol** can be envisioned through a multi-step process, commencing with a commercially available difluorophenol. A plausible and efficient route involves an initial Friedel-Crafts acylation to introduce the butyryl side chain, followed by a reductive amination to form the target primary amine.

Synthetic Workflow Diagram



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